

# Application Note: Solid Phase Extraction Protocol for AB-PINACA from Serum

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AB-Pinaca

Cat. No.: B605100

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**AB-PINACA** is a potent synthetic cannabinoid that has been identified in numerous forensic and clinical cases. Accurate and reliable quantification of **AB-PINACA** in biological matrices such as serum is crucial for toxicological assessment and pharmacokinetic studies. Solid Phase Extraction (SPE) is a widely used sample preparation technique that offers high recovery and clean extracts, making it ideal for the analysis of synthetic cannabinoids by chromatographic methods. This application note provides a detailed protocol for the extraction of **AB-PINACA** from serum using SPE, based on established methodologies for synthetic cannabinoids.

## Data Presentation

The following table summarizes representative quantitative data for the extraction of synthetic cannabinoids, including **AB-PINACA**, from biological matrices using Solid Phase Extraction. This data is compiled from various studies to provide an overview of expected method performance.

Analyte	Matrix	SPE Sorbent	Recovery (%)	LOD (ng/mL)	LOQ (ng/mL)	Reference
AB-PINACA	Blood	-	-	0.6	-	[1]
AB-PINACA	Urine	Oasis HLB	-	-	0.1	[2]
Cannabinoids (neutral)	Plasma/Serum	Anion Exchange	≥79.8	<0.25	<0.35	[3]
5F-ADB-PINACA (ADB)	Plasma	Fe3O4@P oAP (MSPE)	87.6–102.6	0.01	-	[4]
AB-FUBINACA (AB)	Plasma	Fe3O4@P oAP (MSPE)	89.4–104	0.005	-	[4]

LOD: Limit of Detection; LOQ: Limit of Quantification; MSPE: Magnetic Solid Phase Extraction. Data from various sources may not be directly comparable due to different experimental conditions.

## Experimental Protocol: Solid Phase Extraction of AB-PINACA from Serum

This protocol is a synthesized methodology based on common practices for the extraction of synthetic cannabinoids from serum and plasma.[5][6]

Materials:

- SPE Cartridges: Reversed-phase cartridges (e.g., C18, Oasis HLB) are commonly used for synthetic cannabinoids.[2][7][8]
- Serum sample
- Internal Standard (IS) solution (e.g., **AB-PINACA-d5**)

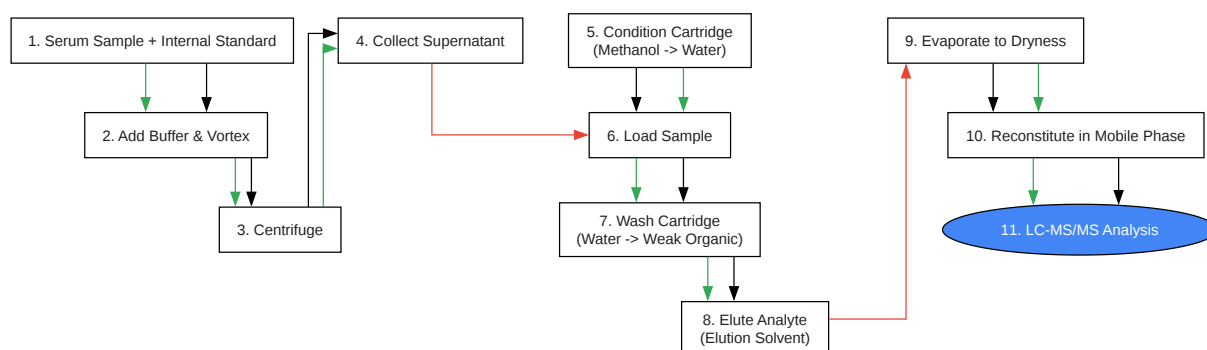
- Reagents:
  - Methanol (HPLC grade)
  - Acetonitrile (HPLC grade)
  - Water (deionized or HPLC grade)
  - Buffer (e.g., phosphate buffer, pH 6-7.4)
  - Elution solvent: A non-polar solvent or a mixture such as ethyl acetate, hexane/ethyl acetate, or methanol.
- SPE Vacuum Manifold
- Centrifuge
- Evaporator (e.g., nitrogen evaporator)
- Vortex mixer

Procedure:

- Sample Pre-treatment:
  - Thaw serum samples to room temperature.
  - To 1 mL of serum in a glass tube, add the internal standard.
  - Add 1 mL of buffer to the serum sample and vortex for 30 seconds. This step helps to dilute the sample and dissociate the analyte from proteins.[\[6\]](#)
  - Centrifuge the sample at 3000 rpm for 10 minutes to precipitate proteins. Use the supernatant for the SPE procedure.
- SPE Cartridge Conditioning:
  - Place the SPE cartridges on the vacuum manifold.

- Wash the cartridges with 3 mL of methanol.
- Equilibrate the cartridges with 3 mL of deionized water. Do not allow the cartridge to go dry.
- Sample Loading:
  - Load the pre-treated serum supernatant onto the conditioned SPE cartridge.
  - Apply a slow, steady flow rate (e.g., 1-2 mL/min) to ensure optimal retention of the analyte.
- Washing:
  - Wash the cartridge with 3 mL of deionized water to remove hydrophilic interferences.
  - A second wash with a weak organic solvent mixture (e.g., 3 mL of 5% methanol in water) can be performed to remove more polar interferences.
  - Dry the cartridge under vacuum for 5-10 minutes to remove any residual water.
- Elution:
  - Place collection tubes in the manifold.
  - Elute **AB-PINACA** from the cartridge using 3 mL of the elution solvent (e.g., ethyl acetate or a mixture of hexane/ethyl acetate).
  - Collect the eluate.
- Dry-down and Reconstitution:
  - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
  - Reconstitute the dried extract in 100 µL of the mobile phase used for the analytical method (e.g., LC-MS/MS).
  - Vortex the reconstituted sample and transfer it to an autosampler vial for analysis.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the Solid Phase Extraction of **AB-PINACA** from Serum.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. preprints.org [preprints.org]
- 3. Development and validation of a solid-phase extraction method using anion exchange sorbent for the analysis of cannabinoids in plasma and serum by gas chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. digital-library.theiet.org [digital-library.theiet.org]

- 5. Detection of the Synthetic Cannabinoids AB-CHMINACA, ADB-CHMINACA, MDMB-CHMICA, and 5F-MDMB-PINACA in Biological Matrices: A Systematic Review - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Solid Phase Extraction Guide | Thermo Fisher Scientific - US [thermofisher.com]
- 7. researchgate.net [researchgate.net]
- 8. unitedchem.com [unitedchem.com]
- To cite this document: BenchChem. [Application Note: Solid Phase Extraction Protocol for AB-PINACA from Serum]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605100#solid-phase-extraction-spe-protocol-for-ab-pinaca-from-serum]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)